

# JNJ-63533054: A Technical Guide to its Role in Modulating Neurotransmission

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## Compound of Interest

Compound Name: JNJ-63533054

CAS No.: 1802326-66-4

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## Abstract

**JNJ-63533054** is a potent, selective, and orally bioavailable small molecule agonist for the orphan G protein-coupled receptor 139 (GPR139).[1] Predominantly expressed in the central nervous system, particularly in the medial habenula and striatum, GPR139 has emerged as a novel target for neuropsychiatric and behavioral disorders.[2][3] **JNJ-63533054** serves as a critical chemical probe to elucidate the complex role of GPR139 in neurotransmission. This document provides a comprehensive technical overview of **JNJ-63533054**, detailing its mechanism of action, effects on neurotransmitter systems, and its interaction with other signaling pathways, supported by quantitative data, detailed experimental protocols, and pathway visualizations.

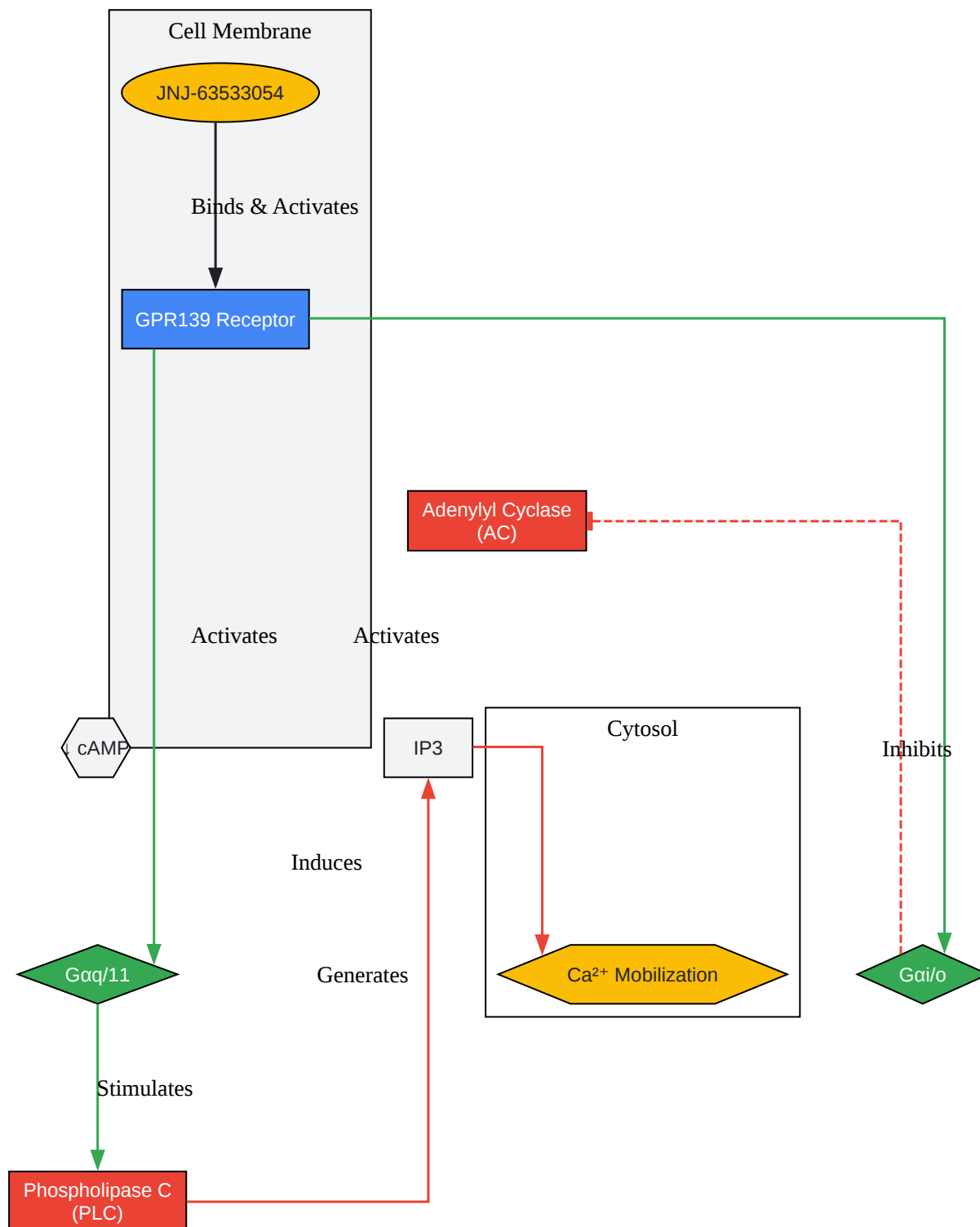
## Core Mechanism of Action: GPR139 Agonism

**JNJ-63533054** functions as a selective agonist at the GPR139 receptor.[4] Its primary mechanism involves binding to and activating this receptor, which subsequently initiates intracellular signaling cascades through G protein coupling.

## G Protein Coupling and Downstream Signaling

GPR139 activation by **JNJ-63533054** leads to the engagement of multiple G protein families. While it was initially understood to couple with Gq/11 proteins, leading to calcium mobilization, recent studies have revealed a more complex signaling profile.[\[3\]](#)[\[5\]](#)

- **Gq/11 Pathway:** The canonical signaling pathway for GPR139 involves coupling to Gq/11 G proteins. This activation leads to the stimulation of phospholipase C (PLC), resulting in the production of inositol trisphosphate (IP3) and diacylglycerol (DAG), which in turn triggers the release of intracellular calcium stores.[\[5\]](#)
- **Gi/o Pathway:** Evidence also suggests that GPR139 can couple to Gi/o G proteins.[\[5\]](#) This pathway is typically associated with the inhibition of adenylyl cyclase, leading to a decrease in cyclic AMP (cAMP) levels. However, in some contexts, GPR139 stimulation has been observed to dynamically increase cAMP levels.[\[5\]](#)
- **Structural Insights:** Cryo-electron microscopy studies have revealed that the binding pose of **JNJ-63533054** within the GPR139 receptor can differ depending on which G protein subtype (Gq or Gi) is coupled, suggesting that the ligand can induce distinct receptor conformations.[\[6\]](#)



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**Caption:** GPR139 signaling cascade upon activation by **JNJ-63533054**.

## Modulation of Neurotransmitter Systems

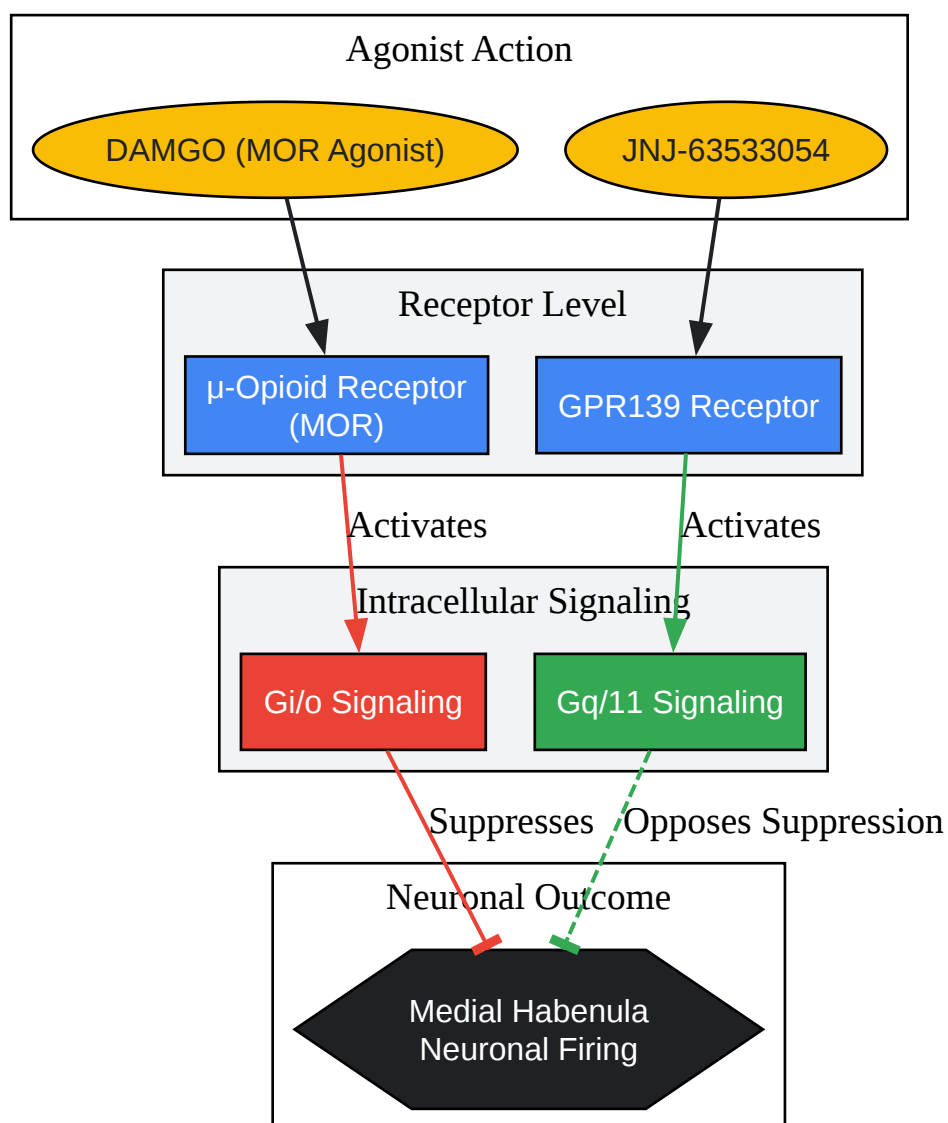
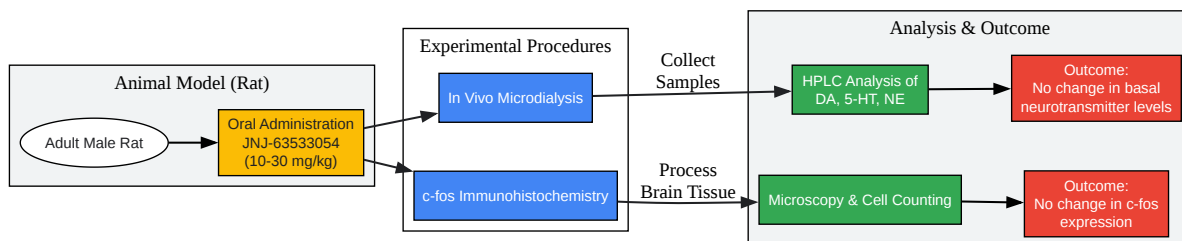
Given the high expression of GPR139 in brain regions integral to mood and motivation, such as the habenula, it was hypothesized that **JNJ-63533054** would directly modulate key monoaminergic neurotransmitters.<sup>[2]</sup> However, in vivo studies have revealed a more nuanced role.

### Effects on Monoamine Levels

In vivo microdialysis experiments in freely moving rats were conducted to measure the impact of **JNJ-63533054** on dopamine (DA), serotonin (5-HT), and norepinephrine (NE) levels in the medial prefrontal cortex (mPFC) and nucleus accumbens (NAc). The results demonstrated that oral administration of **JNJ-63533054** (10 mg/kg) did not significantly alter the basal levels of these neurotransmitters.<sup>[2]</sup> Furthermore, it did not affect amphetamine-induced dopamine release in the NAc.<sup>[2]</sup>

### Neuronal Activation

Neuronal activation was assessed by measuring the expression of the immediate early gene c-fos. Despite high GPR139 expression in the medial habenula and dorsal striatum, **JNJ-63533054** (at doses of 10 and 30 mg/kg, p.o.) did not induce c-fos expression in these regions, unlike the positive control amphetamine, which increased c-fos in the dorsal striatum.<sup>[2]</sup> This suggests that under basal conditions, GPR139 activation by this agonist does not cause widespread neuronal activation in these key areas.<sup>[2]</sup>



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